

# A Comparative Guide to 4,6-Dimethoxyindole: Experimental Data vs. Literature Values

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## Compound of Interest

Compound Name: 4,6-Dimethoxyindole

Cat. No.: B1331502

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of experimental data for **4,6-Dimethoxyindole** with established literature values. It is designed to be a valuable resource for researchers utilizing this compound in organic synthesis, medicinal chemistry, and materials science. **4,6-Dimethoxyindole** is a key intermediate in the synthesis of various biologically active molecules, including potential anticancer, antibacterial, and anticholinesterase agents.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and spectroscopic properties of **4,6-Dimethoxyindole**, cross-referencing typical experimental findings with values reported in the literature.

Property	Literature Value	Experimental Data Source
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>	[4][5]
Molecular Weight	177.2 g/mol	[4][5]
CAS Number	23659-87-2	[5]
Appearance	Brown powder	[5]
Purity	≥95% (NMR), ≥98.0% (GC)	[5]
Storage Conditions	0-8 °C or 10-25 °C	[4][5]
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	H3 proton resonates at δ 6.59 ppm	[6]
Melting Point	300-304 °C (for 4,6-Dimethoxyisatin, a precursor)	[7]

Note: Specific experimental values for properties like melting point and detailed NMR shifts for the parent compound can vary slightly based on the purity of the sample and the specific experimental conditions used.

## Experimental Protocols

Detailed methodologies for the characterization of **4,6-Dimethoxyindole** are crucial for reproducible research. Below are standard protocols for key analytical techniques.

### Melting Point Determination

The melting point is a critical indicator of a compound's purity.

- Principle: A small, powdered sample of the crystalline solid is heated at a controlled rate. The temperature range from the first sign of melting to the complete liquefaction of the sample is recorded.[8] Pure compounds typically exhibit a sharp melting range of 1-2°C, whereas impurities can depress and broaden this range.[9]
- Apparatus: A capillary melting point apparatus (e.g., Mel-Temp) is commonly used.[9]
- Procedure:

- A small amount of the dry, powdered **4,6-Dimethoxyindole** is packed into a capillary tube to a height of 2-3 mm.[9][10]
- The capillary tube is placed in the heating block of the apparatus.[9][10]
- The sample is heated rapidly to a temperature approximately 15°C below the expected melting point.[10]
- The heating rate is then reduced to about 1-2°C per minute to allow for accurate observation.[10]
- The temperatures at which melting begins and is complete are recorded as the melting range.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **4,6-Dimethoxyindole**.

- Principle: This technique exploits the magnetic properties of atomic nuclei.[11] When placed in a strong magnetic field, nuclei absorb and re-emit electromagnetic radiation at specific frequencies, which are characteristic of their chemical environment.
- Sample Preparation:
  - A small amount of **4,6-Dimethoxyindole** (typically <1 mg for  $^1\text{H}$  NMR and ~10 mg for  $^{13}\text{C}$  NMR) is dissolved in an appropriate deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in an NMR tube.[12]
  - The final volume should be approximately 0.5-0.6 mL.[12]
- Data Acquisition:
  - The NMR tube is placed in the spectrometer.
  - The magnetic field is "locked" using the deuterium signal from the solvent. The instrument is then tuned and shimmed to optimize the field homogeneity.[13]

- A series of radiofrequency pulses are applied, and the resulting free induction decay (FID) signal is recorded.
- A Fourier transform is applied to the FID to obtain the NMR spectrum.

## Mass Spectrometry (MS)

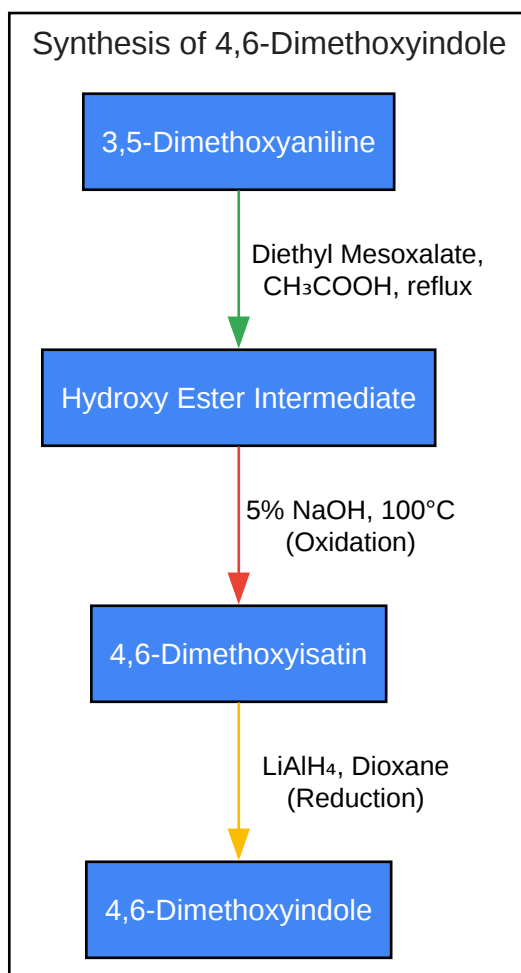
Mass spectrometry is used to determine the molecular weight and elemental composition of **4,6-Dimethoxyindole**.

- Principle: The technique involves ionizing the compound to generate charged molecules or fragments and then separating them based on their mass-to-charge ( $m/z$ ) ratio.[\[14\]](#)
- Sample Preparation:
  - The sample is dissolved in a suitable volatile solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.[\[15\]](#)
  - This solution is further diluted to the low  $\mu\text{g/mL}$  or  $\text{ng/mL}$  range.[\[15\]](#)
  - Any particulate matter should be filtered out to prevent clogging the instrument.[\[15\]](#)
- Analysis:
  - The prepared sample is introduced into the mass spectrometer, typically via direct infusion or after separation by liquid chromatography (LC-MS).
  - The molecules are ionized using a technique such as Electrospray Ionization (ESI).
  - The ions are guided into the mass analyzer, which separates them according to their  $m/z$  ratio, generating a mass spectrum that reveals the molecular weight of the parent ion.

## Visualizations: Workflows and Signaling Pathways

### Synthesis Workflow

One of the earliest reported methods for the synthesis of **4,6-Dimethoxyindole** was by Brown, Skinner, and McGraw in 1969.[\[16\]](#) The workflow involves a three-step process starting from 3,5-dimethoxyaniline.

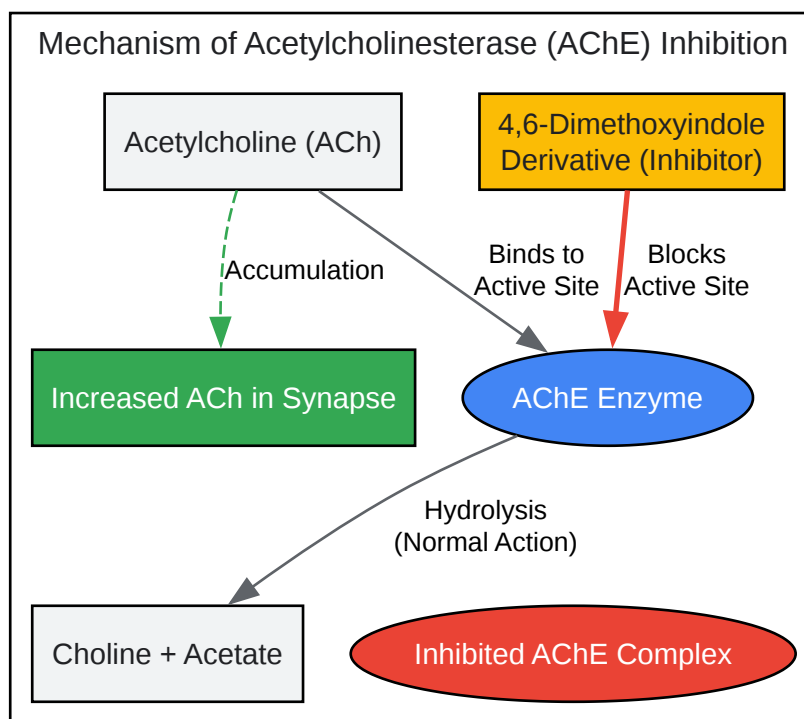


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Caption: Brown, Skinner, and McGraw Synthesis Workflow.

## Biological Signaling Pathway: Acetylcholinesterase Inhibition

Derivatives of **4,6-Dimethoxyindole** have been investigated for their potential as anticholinesterase agents, which are important in the management of conditions like Alzheimer's disease.[2][17][4] These inhibitors prevent the breakdown of the neurotransmitter acetylcholine.[18]



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Caption: General Mechanism of Acetylcholinesterase Inhibition.

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